

An In-depth Technical Guide to 1-Ethyl-1H-pyrazole-3-sulfonamide

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Compound of Interest

Compound Name: *1-Ethyl-1H-pyrazole-3-sulfonamide*

CAS No.: *1699630-58-4*

Cat. No.: *B15253426*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Ethyl-1H-pyrazole-3-sulfonamide**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of experimental data for this specific molecule, this document synthesizes information from authoritative chemical databases, relevant scientific literature on analogous compounds, and computational predictions to offer a robust technical resource.

Introduction

The pyrazole sulfonamide scaffold is a well-established pharmacophore in modern drug discovery, with derivatives exhibiting a wide array of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^[1] **1-Ethyl-1H-pyrazole-3-sulfonamide** represents a specific embodiment of this privileged structure, and an understanding of its chemical properties, synthesis, and potential biological relevance is crucial for its application in research and development.

While a specific CAS number for **1-Ethyl-1H-pyrazole-3-sulfonamide** is not readily found in major chemical databases, its structure is unambiguously defined. This guide will utilize the International Chemical Identifier (InChI) and its hashed version (InChIKey) for precise identification.

Chemical Identification and Properties

The structural and predicted physicochemical properties of **1-Ethyl-1H-pyrazole-3-sulfonamide** are summarized below. It is important to note that while a dedicated CAS number has not been identified, the InChIKey provides a reliable reference. The isomeric 1-ethyl-1H-pyrazole-5-sulfonamide is assigned CAS number 1339319-92-4.^[2] An N-methylated derivative, 1-Ethyl-N-methyl-1H-pyrazole-3-sulfonamide, is assigned CAS number 1871705-23-5.^[3]

Table 1: Chemical Identifiers and Predicted Physicochemical Properties

Identifier/Property	Value	Source
IUPAC Name	1-ethyl-1H-pyrazole-3-sulfonamide	-
Molecular Formula	C5H9N3O2S	PubChemLite ^[4]
Molecular Weight	175.21 g/mol	PubChem ^[2]
InChI	InChI=1S/C5H9N3O2S/c1-2-8-4-3-5(7-8)11(6,9)10/h3-4H,2H2,1H3,(H2,6,9,10)	PubChemLite ^[4]
InChIKey	IEOYEZAGGUGYKU-UHFFFAOYSA-N	PubChemLite ^[4]
Predicted XlogP	-0.9	PubChemLite ^[5]
Predicted Hydrogen Bond Donors	1	PubChem ^[2]
Predicted Hydrogen Bond Acceptors	4	PubChem ^[2]
Predicted Rotatable Bond Count	2	PubChem ^[2]

Note: Predicted values are computationally generated and should be used as an estimation pending experimental verification.

Proposed Synthesis Workflow

While a specific, detailed experimental protocol for the synthesis of **1-Ethyl-1H-pyrazole-3-sulfonamide** is not available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of pyrazole sulfonamides.[6][7][8] The proposed workflow involves a two-step process: the synthesis of the 1-ethyl-1H-pyrazole core, followed by chlorosulfonylation and subsequent amination.



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Caption: Proposed synthetic workflow for **1-Ethyl-1H-pyrazole-3-sulfonamide**.

Part 1: Synthesis of 1-Ethyl-1H-pyrazole

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl acetoacetate (1 equivalent) in ethanol.
- **Addition of Hydrazine:** To the stirred solution, add ethylhydrazine (1 equivalent) dropwise at room temperature. An exothermic reaction may be observed.
- **Cyclization:** After the addition is complete, heat the reaction mixture to reflux for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure. The resulting crude 1-ethyl-3-methyl-1H-pyrazol-5(4H)-one can be carried forward or purified.
- **Reduction/Aromatization:** The pyrazolone intermediate can be subjected to appropriate reduction and dehydration conditions to yield the aromatic 1-ethyl-1H-pyrazole.

Part 2: Chlorosulfonylation and Amination

- **Chlorosulfonylation:** Cool chlorosulfonic acid (excess, e.g., 5 equivalents) in an ice bath. To this, slowly add the 1-ethyl-1H-pyrazole (1 equivalent) portion-wise, maintaining the temperature below 10°C.
- **Reaction:** After the addition, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
- **Quenching:** Carefully pour the reaction mixture onto crushed ice with vigorous stirring to quench the excess chlorosulfonic acid and precipitate the sulfonyl chloride.
- **Isolation of Sulfonyl Chloride:** Filter the precipitated solid, wash with cold water, and dry under vacuum. The crude 1-ethyl-1H-pyrazole-3-sulfonyl chloride can be used directly in the next step.
- **Amination:** Dissolve the crude sulfonyl chloride in a suitable solvent like tetrahydrofuran (THF). Cool the solution in an ice bath and add an excess of aqueous ammonia (e.g., 28% solution) dropwise.
- **Final Product Isolation:** Stir the reaction mixture at room temperature for 2-3 hours. Remove the organic solvent under reduced pressure. The resulting solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **1-Ethyl-1H-pyrazole-3-sulfonamide**.

Potential Applications and Biological Activity

The pyrazole sulfonamide moiety is a key structural feature in numerous biologically active compounds. While specific studies on **1-Ethyl-1H-pyrazole-3-sulfonamide** are limited, the broader class of pyrazole sulfonamides has demonstrated significant potential in drug development.

- **Herbicidal Activity:** Pyrazole sulfonamide derivatives have been investigated as potential acetohydroxyacid synthase (AHAS) inhibitors, a key enzyme in plant amino acid biosynthesis, making them promising candidates for new herbicides.
- **Antimicrobial and Antifungal Agents:** The sulfonamide group is a classic pharmacophore for antimicrobial activity, and its combination with the pyrazole nucleus has led to the development of compounds with antibacterial and antifungal properties.

- Anticancer and Anti-inflammatory Properties: Many pyrazole sulfonamides have been synthesized and evaluated for their anticancer and anti-inflammatory activities, often through the inhibition of specific enzymes or signaling pathways.[1][9]

Predicted Spectral Data

Experimental spectral data for **1-Ethyl-1H-pyrazole-3-sulfonamide** is not currently available. However, based on its structure, the following characteristic signals can be predicted:

- ^1H NMR:
 - An ethyl group signal, consisting of a triplet (for the $-\text{CH}_3$) and a quartet (for the $-\text{CH}_2-$).
 - Two distinct signals in the aromatic region corresponding to the two protons on the pyrazole ring.
 - A broad singlet corresponding to the two protons of the $-\text{SO}_2\text{NH}_2$ group.
- ^{13}C NMR:
 - Signals corresponding to the two carbons of the ethyl group.
 - Three distinct signals for the three carbons of the pyrazole ring.
- IR Spectroscopy:
 - Characteristic N-H stretching vibrations for the sulfonamide group (typically in the range of $3200\text{--}3400\text{ cm}^{-1}$).
 - Asymmetric and symmetric stretching vibrations for the S=O bonds of the sulfonamide group (typically around 1350 cm^{-1} and 1160 cm^{-1} , respectively).
 - C-H and C=N stretching vibrations associated with the pyrazole ring.
- Mass Spectrometry:
 - The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (175.04 g/mol for the monoisotopic mass).[4]

Safety and Handling

Specific safety and handling data for **1-Ethyl-1H-pyrazole-3-sulfonamide** are not available. However, based on the general properties of related sulfonamides and heterocyclic compounds, the following precautions should be taken when handling this substance in a laboratory setting:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area or a fume hood to avoid inhalation of any dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store in a cool, dry place away from incompatible materials.

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